

2-Chloro-3-methoxy-6-nitropyridine proper disposal procedures

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Compound of Interest

Compound Name: 2-Chloro-3-methoxy-6-nitropyridine

CAS No.: 886371-75-1

Cat. No.: B1395836

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Safe Disposal Protocol: 2-Chloro-3-methoxy-6-nitropyridine

Part 1: Executive Summary (Immediate Action Card)

Do not discard this compound in general trash or standard organic waste streams without segregation.

2-Chloro-3-methoxy-6-nitropyridine is a halogenated nitro-heterocycle. Its chemical structure features a "push-pull" electronic system (electron-withdrawing nitro group + electron-donating methoxy group) that activates the chlorine atom. This makes the compound highly susceptible to Nucleophilic Aromatic Substitution (S_NAr).

Critical Hazard: Mixing this compound with aliphatic amines (e.g., diethylamine, piperidine) or strong bases in a waste container can trigger an uncontrolled, exothermic reaction, leading to container over-pressurization or rupture.

Parameter	Operational Standard
Waste Stream	High-Hazard Halogenated Organic (Segregated)
Container Type	Amber Glass or HDPE (High-Density Polyethylene)
Incompatible With	Amines, Strong Bases (OH-), Reducing Agents, Metals
RCRA Status	Characteristically Hazardous (Toxic/Reactive)
PPE Requirement	Nitrile Gloves (Double-gloved), Safety Goggles, Lab Coat

Part 2: Chemical Profile & Hazard Assessment

To dispose of this chemical safely, you must understand why it poses a risk.^[1] This is not inert waste; it is a stored energy source waiting for a nucleophile.

1. The Reactivity Hazard (The "Why")

The 6-nitro group strongly withdraws electron density from the pyridine ring, making the carbon at the 2-position (holding the chlorine) highly electrophilic.

- Mechanism: If this waste contacts a nucleophile (like a waste solvent containing benzylamine), the amine attacks the 2-position, displacing the chloride ion.
- Consequence: This reaction releases heat (exothermic) and hydrochloric acid (HCl), which can further react with other waste components, creating a runaway thermal event in a closed drum.

2. Physical & Toxicological Properties

- State: Solid (typically off-white to yellow powder).
- Solubility: Low in water; soluble in DCM, Ethyl Acetate, DMSO.
- Toxicity: Irritant to eyes/skin/respiratory system (H315, H319, H335).^[2] Potential mutagen due to the nitro-aromatic moiety.

Part 3: Pre-Disposal Stabilization & Segregation

This protocol relies on a Self-Validating System: The waste container's integrity is ensured only if the chemical compatibility rules are strictly followed before the waste enters the bottle.

Step 1: Segregation Logic

You must establish a separate waste stream if you are generating more than 10g of this waste.

- Do NOT Mix With: Non-halogenated organic solvents containing amines (e.g., waste from peptide synthesis).
- Do NOT Mix With: Aqueous basic waste (e.g., NaOH, KOH).

Step 2: Quenching (Optional but Recommended for High Quantities)

If you have a large quantity (>100g) of pure material, it is safer to chemically deactivate it before disposal.

- Protocol: Dissolve in a safe solvent (e.g., Ethyl Acetate) and treat with a mild aqueous nucleophile (like dilute sodium carbonate) under controlled cooling to hydrolyze the chloride slowly, though this is labor-intensive.
- Preferred Route: Dispose of as Solid Hazardous Waste to avoid creating a liquid reaction mixture.

Part 4: The Disposal Workflow (Step-by-Step)

The following workflow describes the "Cradle-to-Grave" path for **2-Chloro-3-methoxy-6-nitropyridine**.

1. Solid Waste (Preferred)

Most laboratory samples are solids.

- Packaging: Place the solid material in a clear, wide-mouth glass jar or HDPE container.
- Labeling: Affix a hazardous waste label.

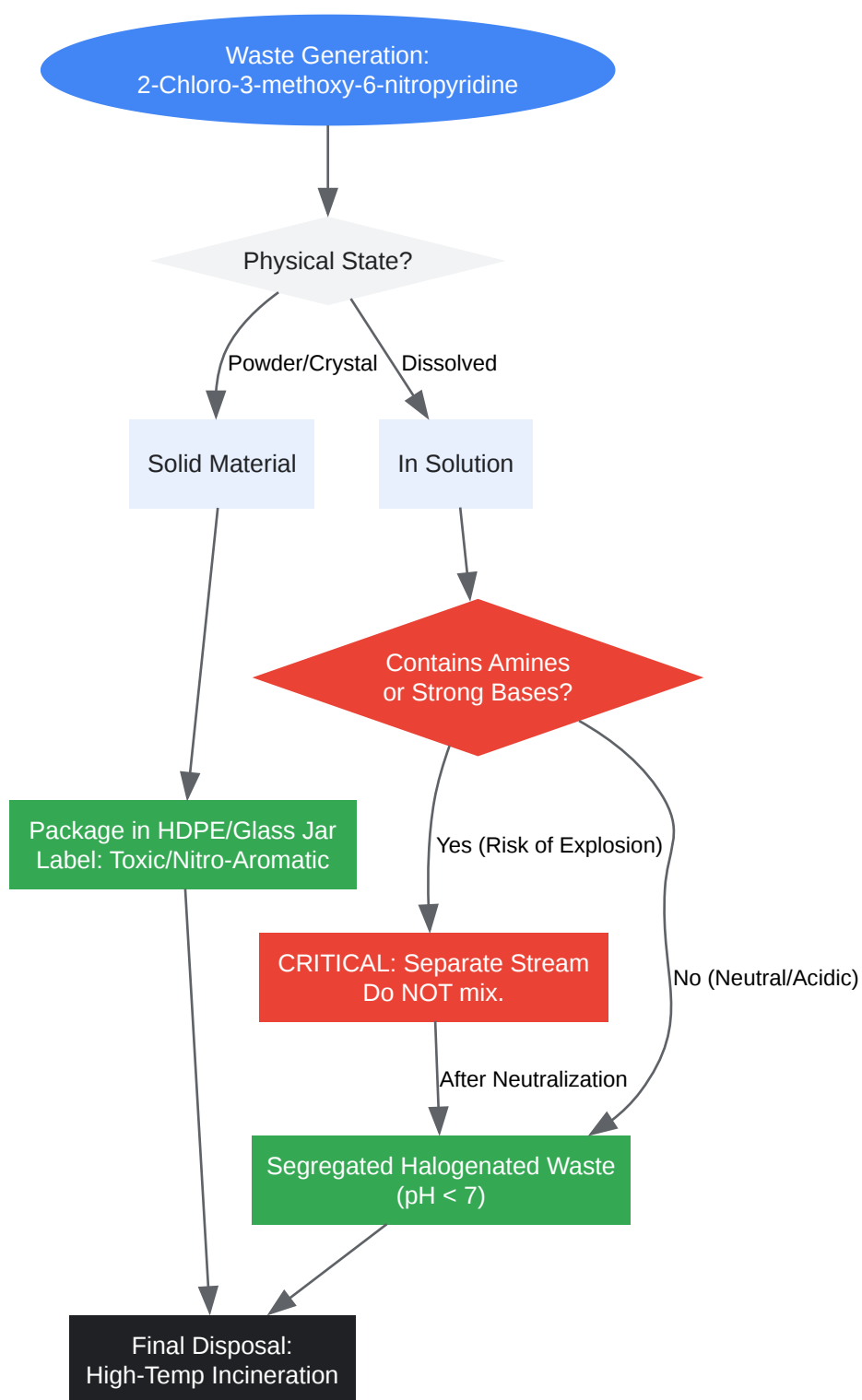
- Constituents: **"2-Chloro-3-methoxy-6-nitropyridine"** (Do not use abbreviations).
- Hazard Checkboxes: Toxic, Irritant.[\[1\]](#)
- Note: Add "NITRO-AROMATIC: SHOCK SENSITIVE POTENTIAL" to alert EHS personnel.
- Secondary Containment: Place the jar inside a secondary plastic bin during storage.

2. Liquid Waste (Solutions)

If the compound is dissolved in solvent (e.g., reaction mother liquor):

- Solvent Compatibility: Ensure the carrier solvent is halogenated (e.g., Dichloromethane) or compatible non-halogenated (Ethyl Acetate).
- pH Check: Verify the solution is Neutral or slightly Acidic. Never dispose of alkaline solutions of this compound.
- Container: Use a dedicated "Halogenated Waste" carboy.
- Log: Record the approximate mass of the nitropyridine added to the carboy log sheet immediately.

Disposal Decision Tree



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Figure 1: Decision logic for the segregation and packaging of chloronitropyridine waste streams.

Part 5: Regulatory Compliance (RCRA/EPA)

In the United States, this waste must be handled in compliance with the Resource Conservation and Recovery Act (RCRA).

- Waste Coding:
 - While **2-Chloro-3-methoxy-6-nitropyridine** is not explicitly "P-listed" (acutely toxic) or "U-listed" (toxic) by specific CAS name in 40 CFR 261.33, it defaults to characteristic waste codes.
 - D001 (Ignitable): If in a flammable solvent.^[3]^[4]
 - D003 (Reactive): If the nitro group concentration is high enough to be considered potentially explosive (rare for this specific molecule, but EHS often categorizes nitro-aromatics here out of caution).
 - Halogenated Solvents (F-List): If dissolved in Methylene Chloride (F002).
- Destruction Method: The only acceptable final disposal method is High-Temperature Incineration equipped with a scrubber to capture the NO_x (nitrogen oxides) and HCl (hydrochloric acid) gases generated during combustion ^[1].

Part 6: Emergency Contingencies

Spill Response:

- Evacuate: If dust is airborne, clear the area.
- PPE: Wear a Tyvek suit and N95/P100 respirator.
- Neutralization: Do not use water. Cover spills with a dry absorbent (Vermiculite or Sand).
- Cleanup: Scoop into a disposal container using non-sparking tools.

Exposure:

- Skin: Wash with soap and water for 15 minutes. The nitro group facilitates skin absorption; monitor for signs of methemoglobinemia (blue lips/fingernails) [2].
- Eyes: Flush for 15 minutes.[1] Seek medical attention immediately.

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press.
- PubChem. (n.d.).[2] 2-Chloro-6-methoxy-3-nitropyridine Compound Summary (Isomer Analog Reference). National Library of Medicine.
- U.S. Environmental Protection Agency. (2023). Resource Conservation and Recovery Act (RCRA) Regulations.
- Sigma-Aldrich. (n.d.).[5] Safety Data Sheet: 2-Chloro-6-methoxy-3-nitropyridine.

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. 2-Chloro-6-methoxy-3-nitropyridine | C₆H₅ClN₂O₃ | CID 2795029 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 4. reed.edu [reed.edu]
- 5. 2-Chloro-6-methoxy-3-nitropyridine 98 38533-61-8 [sigmaaldrich.com]
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